

An In-depth Technical Guide to 1-(3-Chlorobenzoyl)-3-methylpiperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3-Chlorobenzoyl)-3-methylpiperidine

Cat. No.: B1634894

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Prepared for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(3-Chlorobenzoyl)-3-methylpiperidine**, a substituted piperidine derivative of interest in medicinal chemistry and drug discovery. The document details its fundamental molecular characteristics, including its chemical formula and molecular weight, and explores its physicochemical properties. Furthermore, this guide outlines a detailed synthetic pathway, provides a step-by-step experimental protocol, and discusses analytical techniques for its characterization. The information presented herein is intended to equip researchers and drug development professionals with the foundational knowledge required for the proficient handling, synthesis, and analysis of this compound.

Core Molecular Attributes

1-(3-Chlorobenzoyl)-3-methylpiperidine is a chemical compound characterized by a piperidine ring N-acylated with a 3-chlorobenzoyl group and substituted with a methyl group at the 3-position of the piperidine ring.

Molecular Formula and Weight

The fundamental molecular identifiers for this compound are as follows:

Attribute	Value	Source
Molecular Formula	C13H16ClNO	[1]
Molecular Weight	237.73 g/mol	[1]
CAS Number	346694-95-9	[1]

These values are crucial for stoichiometric calculations in synthesis, as well as for mass spectrometry analysis.

Physicochemical Properties

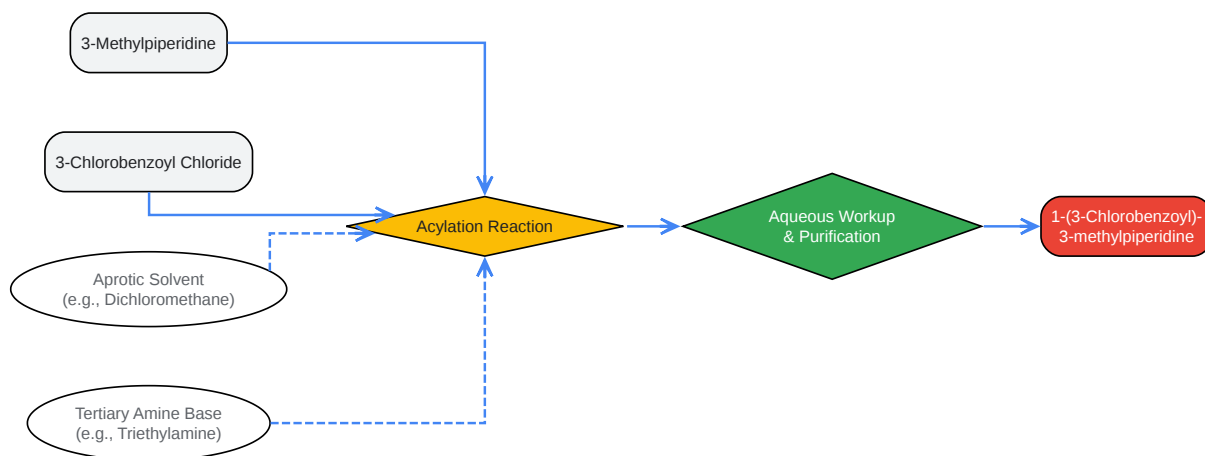
While experimental data for **1-(3-Chlorobenzoyl)-3-methylpiperidine** is not extensively documented in publicly available literature, predictive models and data from structurally similar compounds can provide valuable insights into its physicochemical properties. For instance, the related compound 1-(3-Chlorobenzoyl)-4-methylpiperidine has a predicted boiling point of 368.4 ± 25.0 °C and a density of 1.151 ± 0.06 g/cm³. [2] These values suggest that **1-(3-Chlorobenzoyl)-3-methylpiperidine** is likely a high-boiling point liquid or a solid at room temperature with a density slightly greater than water.

Synthesis Pathway and Experimental Protocol

The synthesis of **1-(3-Chlorobenzoyl)-3-methylpiperidine** is typically achieved through the acylation of 3-methylpiperidine with 3-chlorobenzoyl chloride. This is a standard Schotten-Baumann reaction, which is a widely used method for the formation of amides from amines and acid chlorides.

Conceptual Synthesis Workflow

The logical flow of the synthesis process is depicted in the following diagram:



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Caption: General workflow for the synthesis of **1-(3-Chlorobenzoyl)-3-methylpiperidine**.

Detailed Experimental Protocol

Materials:

- 3-Methylpiperidine (CAS: 626-56-2)[3]
- 3-Chlorobenzoyl chloride
- Dichloromethane (DCM), anhydrous
- Triethylamine (TEA), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate

- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-methylpiperidine (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add triethylamine (1.1 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
- **Acylation:** Slowly add a solution of 3-chlorobenzoyl chloride (1.05 equivalents) in anhydrous dichloromethane to the stirred reaction mixture. Maintain the temperature at 0 °C during the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction to warm to room temperature and stir for 12-16 hours.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material (3-methylpiperidine) is consumed.
- **Quenching:** Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x volume).
- **Washing:** Combine the organic layers and wash successively with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **1-(3-Chlorobenzoyl)-3-methylpiperidine**.

Analytical Characterization

The identity and purity of the synthesized **1-(3-Chlorobenzoyl)-3-methylpiperidine** should be confirmed using standard analytical techniques.

Technique	Expected Observations
^1H NMR	Resonances corresponding to the protons of the 3-chlorobenzoyl group and the 3-methylpiperidine ring. The integration of the signals should be consistent with the number of protons in the molecule.
^{13}C NMR	Resonances for all 13 carbon atoms in the molecule, including the carbonyl carbon of the amide.
Mass Spectrometry (MS)	The molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) should be observed at m/z corresponding to the molecular weight of the compound (237.73 g/mol). The isotopic pattern for the chlorine atom (^{35}Cl and ^{37}Cl) should also be present.
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the amide carbonyl ($\text{C}=\text{O}$) stretch, typically in the range of $1630\text{--}1680\text{ cm}^{-1}$.

Safety and Handling

As with any chemical substance, **1-(3-Chlorobenzoyl)-3-methylpiperidine** should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

Conclusion

This technical guide has provided a detailed overview of **1-(3-Chlorobenzoyl)-3-methylpiperidine**, covering its core molecular attributes, a proposed synthetic route with a

detailed experimental protocol, and methods for its analytical characterization. This information serves as a valuable resource for researchers and professionals engaged in the fields of chemical synthesis and drug development.

References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(3-Chlorobenzoyl)-3-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1634894/docs#an-in-depth-technical-guide-to-1-3-chlorobenzoyl-3-methylpiperidine>]

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